

A Comprehensive Technical Guide to (3E,5Z)-Octadien-2-one-13C2

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Compound of Interest

Compound Name: (3E,5Z)-Octadien-2-one-13C2

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This technical guide provides an in-depth overview of the isotopically labeled compound **(3E,5Z)-Octadien-2-one-13C2**, tailored for researchers, scientists, and professionals in drug development. This document summarizes its chemical properties, and while specific experimental protocols and biological pathway information are not readily available in the public domain for this particular isotopologue, this guide presents general methodologies where such a compound would be utilized.

Core Compound Data

(3E,5Z)-Octadien-2-one-13C2 is a stable isotope-labeled version of (3E,5Z)-Octadien-2-one. The "-13C2" designation indicates that two of the carbon atoms in the molecule have been replaced with the carbon-13 isotope. This labeling is invaluable for studies requiring mass differentiation, such as in mass spectrometry-based metabolic tracking or as an internal standard for quantitative analysis.

Table 1: Physicochemical Properties of (3E,5Z)-Octadien-2-one and its 13C2 Isotope

Property	(3E,5Z)-Octadien-2-one	(3E,5Z)-Octadien-2-one-13C2
Molecular Formula	C ₈ H ₁₂ O	C ₆ ¹³ C ₂ H ₁₂ O
Molecular Weight	124.18 g/mol [1][2][3]	126.17 g/mol (for the E,E isomer, expected to be the same for the E,Z isomer)[4]
Exact Mass	124.088815002 Da[1]	~126.095468 Da (calculated)
CAS Number	4173-41-5[3]	Not publicly available

Experimental Protocols

While specific experimental protocols for the synthesis and application of **(3E,5Z)-Octadien-2-one-13C2** are not detailed in publicly accessible literature, this section outlines a general methodology for the use of such a stable isotope-labeled compound in a research setting, for instance, in a metabolic fate study.

Protocol: General Workflow for a Metabolic Fate Study Using a 13C-Labeled Compound

- **Dosing:** The isotopically labeled compound is introduced to the biological system of interest (e.g., cell culture, animal model). The dosage and route of administration are determined by the specific experimental design.
- **Sample Collection:** At predetermined time points, biological samples (e.g., plasma, urine, tissue homogenates) are collected.
- **Metabolite Extraction:** Metabolites are extracted from the collected samples using appropriate solvent systems (e.g., methanol, acetonitrile) to precipitate proteins and extract a broad range of metabolites.
- **Sample Analysis:** The extracted samples are analyzed using high-resolution mass spectrometry (MS) coupled with a separation technique like liquid chromatography (LC) or gas chromatography (GC).

- Data Analysis: The mass spectrometer is set to detect the mass of the parent labeled compound and its potential metabolites. The presence of the ¹³C label results in a characteristic mass shift, allowing for the differentiation of the compound and its metabolic products from the endogenous molecular background. The metabolic fate is elucidated by identifying the structures of the labeled metabolites.

Potential Biological Significance

The biological activity of the unlabeled (3E,5Z)-Octadien-2-one is not extensively documented. However, the stereochemistry of molecules is known to play a crucial role in their biological activity[5][6][7]. Different isomers can exhibit varied interactions with enzymes and receptors, leading to different physiological effects[5][8]. The use of isotopically labeled versions like **(3E,5Z)-Octadien-2-one-13C2** is a powerful tool to trace the absorption, distribution, metabolism, and excretion (ADME) of this specific isomer without interference from other isomers or endogenous compounds.

Visualizations

The following diagrams illustrate the logical flow of information presented in this guide and a general experimental workflow.



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Caption: Information hierarchy for **(3E,5Z)-Octadien-2-one-13C2**.



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Caption: General workflow for a metabolic study using a labeled compound.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to (3E,5Z)-Octadien-2-one-13C2]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12366305#3e-5z-octadien-2-one-13c2-cas-number-and-molecular-weight>

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